

Physical and chemical characteristics of 2-Amino-9-fluorenone

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Compound of Interest

Compound Name: 2-Amino-9-fluorenone

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2-Amino-9-fluorenone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-9-fluorenone is an aromatic organic compound featuring a fluorenone backbone substituted with an amino group. This structure imparts unique physicochemical properties, making it a valuable building block in various scientific and industrial fields. It is particularly noted for its applications as a key intermediate in the synthesis of organic electronic materials and as a fluorescent probe. This technical guide provides an in-depth overview of the physical and chemical characteristics of **2-Amino-9-fluorenone**, detailed experimental protocols for its synthesis and purification, and a summary of its known applications.

Physical and Chemical Characteristics

The fundamental physical and chemical properties of **2-Amino-9-fluorenone** are summarized in the tables below, providing a consolidated reference for researchers.

General Properties

Property	Value	Reference
CAS Number	3096-57-9	[1]
Molecular Formula	C ₁₃ H ₉ NO	[1]
Molecular Weight	195.22 g/mol	[1]
Appearance	Orange to brown to dark purple powder/crystal	[2]
Melting Point	157-160 °C	[3]

Solubility and Spectroscopic Data

Property	Description	Reference
Solubility	Soluble in alcohol and ether; insoluble in water.	[4]
UV-Vis Spectroscopy	The photophysical processes of fluorenone derivatives are complex and solvent-dependent.	[5]
Infrared (IR) Spectroscopy	Characteristic peaks corresponding to the amine (N-H) and carbonyl (C=O) functional groups are expected.	-
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H and ¹³ C NMR spectra are used to confirm the chemical structure.	-
Mass Spectrometry	Provides the mass-to-charge ratio, confirming the molecular weight.	-

Experimental Protocols

Synthesis of 2-Amino-9-fluorenone

A common and effective method for the synthesis of **2-Amino-9-fluorenone** involves a two-step process starting from 9-fluorenone:

- Nitration of 9-fluorenone to 2-nitro-9-fluorenone.
- Reduction of 2-nitro-9-fluorenone to **2-Amino-9-fluorenone**.

Step 1: Synthesis of 2-nitro-9-fluorenone

This protocol is adapted from a general procedure for the nitration of fluorenone.^[6]

Materials:

- 9-fluorenone
- Fuming nitric acid (sp. gr. 1.59–1.60)
- Concentrated sulfuric acid (sp. gr. 1.84)
- Glacial acetic acid
- Ice

Procedure:

- In a well-ventilated fume hood, cautiously add concentrated sulfuric acid to fuming nitric acid in a three-necked round-bottomed flask equipped with a mechanical stirrer and a thermometer, while maintaining a cool temperature.
- Dissolve 9-fluorenone in glacial acetic acid.
- Slowly add the 9-fluorenone solution to the cooled acid mixture with vigorous stirring. The rate of addition should be controlled to maintain the reaction temperature below a specified limit to favor mono-nitration at the 2-position.
- After the addition is complete, allow the reaction to proceed at room temperature for a designated period.

- Pour the reaction mixture slowly onto crushed ice with stirring to precipitate the crude 2-nitro-9-fluorenone.
- Filter the yellow solid precipitate, wash it thoroughly with water until the washings are neutral, and then dry the product.

Step 2: Synthesis of **2-Amino-9-fluorenone**

This protocol describes the reduction of the nitro group to an amino group. A common method for this transformation is catalytic hydrogenation or reduction with a metal in acidic media. The following is a general procedure using tin and hydrochloric acid.

Materials:

- 2-nitro-9-fluorenone
- Granulated tin
- Concentrated hydrochloric acid
- Ethanol
- Sodium hydroxide solution

Procedure:

- In a round-bottomed flask equipped with a reflux condenser, add 2-nitro-9-fluorenone and granulated tin.
- Add ethanol as a solvent, followed by the slow addition of concentrated hydrochloric acid with stirring.
- Heat the mixture to reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture and filter to remove any unreacted tin.

- Neutralize the filtrate with a sodium hydroxide solution to precipitate the crude **2-Amino-9-fluorenone**.
- Filter the precipitate, wash with water, and dry.

Purification of 2-Amino-9-fluorenone

The crude **2-Amino-9-fluorenone** can be purified by recrystallization or column chromatography.

Recrystallization Protocol:

Materials:

- Crude **2-Amino-9-fluorenone**
- Suitable solvent (e.g., ethanol, ethanol/water mixture)[7][8]

Procedure:

- Dissolve the crude **2-Amino-9-fluorenone** in a minimum amount of hot solvent.
- If the solution is colored, a small amount of activated charcoal can be added, and the solution can be hot filtered to remove the charcoal and other insoluble impurities.
- Allow the hot, saturated solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent and dry them under vacuum.

Mandatory Visualization

The following diagram illustrates the workflow for the synthesis and purification of **2-Amino-9-fluorenone**.



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Caption: Workflow for the synthesis and purification of **2-Amino-9-fluorenone**.

Applications

2-Amino-9-fluorenone serves as a versatile intermediate in several areas of research and development:

- **Organic Electronic Materials:** It is a precursor in the synthesis of more complex fluorene-based derivatives used in organic light-emitting diodes (OLEDs) and other optoelectronic devices.^[1]
- **Fluorescent Probes:** The inherent fluorescence of the fluorenone core, which can be modulated by the amino group, makes it a useful platform for designing fluorescent sensors for various analytes, including metal ions.^{[9][10][11]}
- **Drug Development:** Fluorenone derivatives have shown a wide range of biological activities, including antimicrobial, antiviral, and anticancer properties.^{[12][13][14][15][16]} The amino group on **2-Amino-9-fluorenone** provides a reactive handle for further chemical modifications to develop new therapeutic agents.

Conclusion

2-Amino-9-fluorenone is a compound of significant interest due to its unique combination of chemical reactivity and photophysical properties. This guide provides essential technical information for researchers working with this molecule, from its fundamental characteristics to practical experimental protocols. The continued exploration of **2-Amino-9-fluorenone** and its derivatives holds promise for advancements in materials science, analytical chemistry, and medicinal chemistry.

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